

Definitive Guide to X-ray Crystal Structure Analysis of Boc-Protected Amino Alcohols

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Compound of Interest

Compound Name: *(R)-tert-Butyl (1-hydroxybut-3-yn-2-yl)carbamate*

CAS No.: 162107-49-5

Cat. No.: B068960

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Executive Summary: The Structural Scaffold of Drug Design

Boc-protected amino alcohols (e.g., N-Boc-L-phenylalaninol, N-Boc-L-valinol) are critical chiral synthons in the pharmaceutical industry, serving as precursors for HIV protease inhibitors, renin inhibitors, and peptidomimetics.^[1] While Nuclear Magnetic Resonance (NMR) provides dynamic solution-state data, Single-Crystal X-ray Diffraction (SC-XRD) remains the gold standard for determining absolute configuration and mapping the supramolecular hydrogen-bonding networks that dictate solid-state stability and bioavailability.^[1]

This guide objectively compares the structural analysis of these compounds via XRD against alternative methods, providing a validated protocol for crystallization and structural refinement.

Comparative Analysis: XRD vs. Alternatives

Technology Comparison: X-ray Diffraction vs. NMR & DFT

In the context of chiral drug intermediates, the choice of analytical method defines the confidence in stereochemical purity.

Feature	X-ray Crystallography (SC-XRD)	Solution NMR (^1H , ^{13}C , NOESY)	Computational Modeling (DFT)
Primary Output	3D Electron Density Map (Atomic Positions)	Chemical Shifts & J-Couplings (Connectivity)	Energy Minimized Conformations
Stereochemistry	Absolute Configuration (Flack Parameter)	Relative Configuration (requires reference)	Theoretical Prediction
H-Bonding	Direct visualization of donor-acceptor distances	Inferred from chemical shift temperature coefficients	Predicted based on energy
State	Solid (Crystal Lattice)	Liquid (Isotropic/Anisotropic Solution)	Gas/Solvent Model
Limitation	Requires high-quality single crystal	Rapid exchange averages signals	Dependence on basis set accuracy

Expert Insight: While NMR is faster for routine purity checks, it often fails to distinguish subtle conformational isomers in flexible chains like the hydroxymethyl group of amino alcohols. XRD provides a static "snapshot" that reveals the preferred conformation adopted in a dense packing environment, which is often relevant to protein binding pockets.

Structural Class Comparison: Amino Alcohols vs. Amino Acids

Boc-amino alcohols exhibit distinct supramolecular behaviors compared to their amino acid counterparts due to the lack of a carboxylic acid donor.

- Boc-Amino Acids: Form strong cyclic dimers ($R^2_2(8)$ motif) via COOH...COOH hydrogen bonds.[\[1\]](#)
- Boc-Amino Alcohols: Form infinite helical chains or sheets.[\[1\]](#) The primary interaction is often the urethane N-H donating to the hydroxyl O, or the hydroxyl O-H donating to the carbonyl O of the Boc group. This cooperative networking mimics the backbone interactions in folded proteins.

Experimental Protocol: Crystallization & Structure Solution

Pre-requisites & Solvent Selection

Success in crystallizing flexible Boc-amino alcohols relies on disrupting the rotational freedom of the tert-butyl group and the hydroxymethyl tail.

- Target Compounds: N-Boc-L-phenylalaninol (CAS 66605-57-0), N-Boc-L-valinol (CAS 79069-14-0).[\[1\]](#)
- Purity: >99% (HPLC/GC). Impurities disrupt lattice nucleation.
- Solvent Strategy: Use a binary solvent system combining a polar solvent (to dissolve the H-bonding alcohol) and a non-polar anti-solvent (to drive saturation).[\[1\]](#)

Step-by-Step Crystallization Workflow

Method A: Slow Evaporation (Standard)[\[1\]](#)

- Dissolve 20 mg of Boc-amino alcohol in 1.0 mL of Ethyl Acetate or Dichloromethane (DCM).
- Filter the solution through a 0.45 μ m PTFE syringe filter into a clean scintillation vial.
- Cover the vial with Parafilm and poke 3-5 small holes with a needle.
- Store at 4°C. Lower temperature reduces kinetic energy, promoting ordered packing over amorphous precipitation.

Method B: Vapor Diffusion (Optimized for Quality)

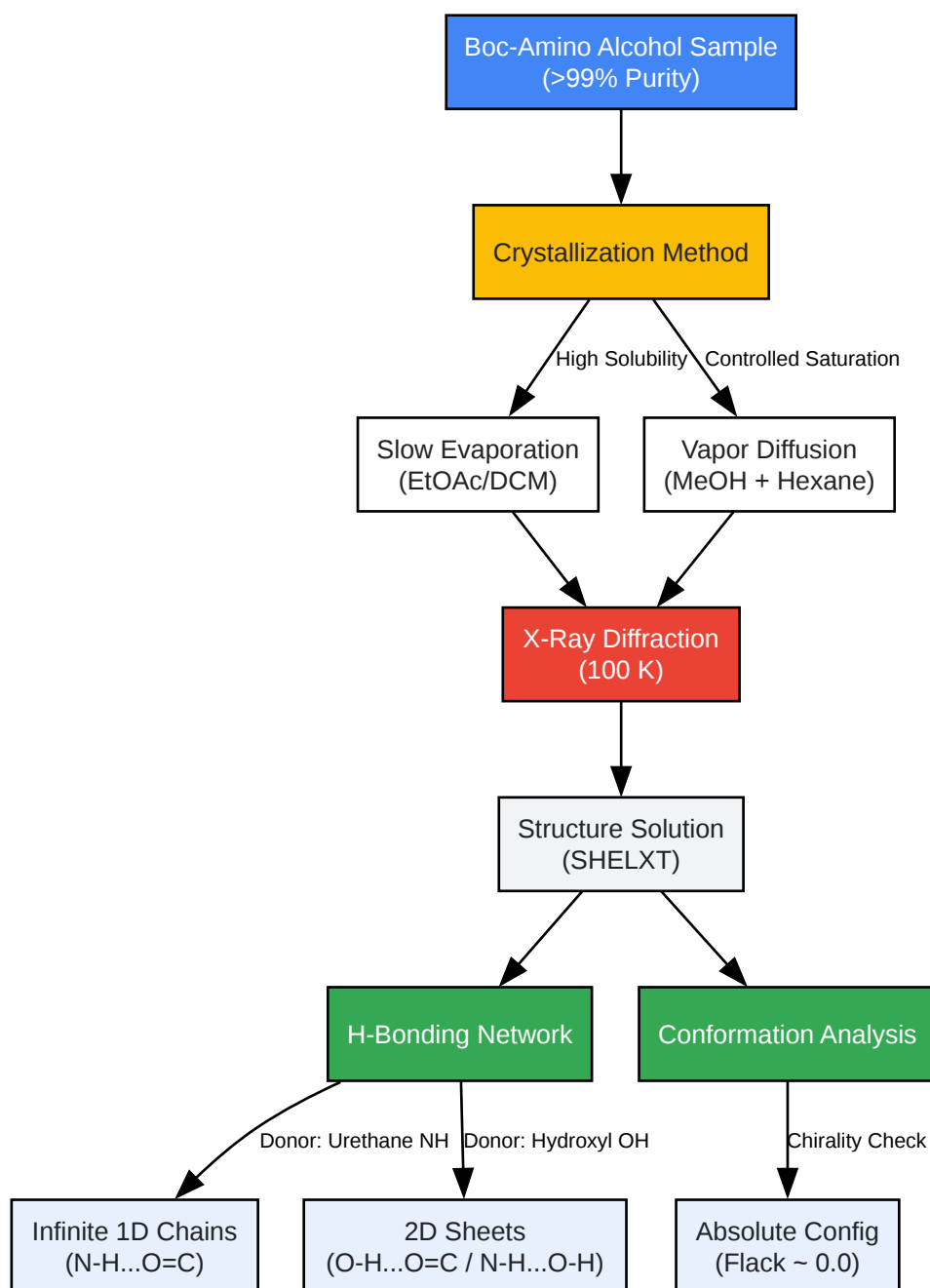
- Inner Vial: Dissolve 15 mg of compound in 0.5 mL Ethanol or Methanol.
- Outer Vessel: Place the inner vial (uncapped) inside a larger jar containing 5 mL of n-Hexane or Petroleum Ether.
- Seal the outer jar tightly. The volatile anti-solvent (Hexane) will diffuse into the alcohol solution, slowly increasing supersaturation.

Data Collection & Refinement Logic

- Temperature: Collect data at 100 K (Cryostream). This freezes the rotation of the tert-butyl methyl groups, reducing thermal disorder parameters () and improving resolution.
- Refinement Strategy:
 - Locate non-hydrogen atoms via Direct Methods (SHELXT).
 - Refine N-H and O-H protons freely if data quality permits; otherwise, use riding models with torsion angle refinement for the -OH group (AFIX 147 in SHELXL).
 - Validation: Check the Flack Parameter. For pure L-enantiomers, this should be near 0.0 (within 3).
[1] A value of 1.0 indicates the inverted structure (D-enantiomer).[1]

Visualization of Structural Logic

The following diagram illustrates the decision matrix for structural analysis and the supramolecular assembly logic of these compounds.



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Caption: Workflow for crystallographic analysis of Boc-amino alcohols, linking preparation methods to specific structural outputs like H-bond motifs and stereochemical verification.

Structural Insights & Data Interpretation

When analyzing the solved structure, focus on these three critical parameters. These values serve as benchmarks for "normal" Boc-amino alcohol geometry.^[1]

Key Geometric Parameters (Benchmarks)

Parameter	Atom Pair	Typical Value (Å/°)	Significance
Bond Length	C(=O)-N (Urethane)	1.33 - 1.36 Å	Partial double bond character; indicates resonance stabilization. [1]
Bond Length	C(=O)-O (t-Butyl)	1.20 - 1.23 Å	Standard carbonyl length; deviations suggest strong H-bond acceptance. [1]
Torsion Angle	N-C()-C()-O()	Variable (-60° / +180°)	Defines the side-chain conformation (gauche vs. anti) relative to the backbone. [1]
H-Bond Distance	N-H...O	2.85 - 3.05 Å	Strong intermolecular interaction driving lattice stability. [1]

The "Urethane" Conformation

In the solid state, the Boc group (urethane) almost exclusively adopts the trans (or Z) conformation about the C-N bond. This places the bulky tert-butyl group anti to the amino alcohol side chain, minimizing steric clash.

- Observation: Look for the O-C-N-H torsion angle to be near 180°.
- Deviation: A cis conformation is rare and usually indicates severe steric strain or unique packing forces (e.g., in cyclic proline derivatives).

Supramolecular Motifs

Unlike amino acids which form closed dimers, Boc-amino alcohols typically form Head-to-Tail chains.[\[1\]](#)

- Motif C(4): The N-H donor bonds to the Carbonyl Oxygen of a neighboring molecule.
- Motif C(5): The O-H donor bonds to the Carbonyl Oxygen of the same or neighboring molecule.
- Implication: This open networking capability makes Boc-amino alcohols excellent "spacers" or "linkers" in crystal engineering and peptidomimetic design.[1]

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